

Application Notes and Protocols: Preparation of CP-339818 Hydrochloride Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CP-339818

Cat. No.: B1669486

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **CP-339818** hydrochloride, a potent blocker of the Kv1.3 and Kv1.4 voltage-gated potassium channels.

Chemical and Physical Properties

CP-339818 hydrochloride is a non-peptide antagonist of Kv1.3 and Kv1.4 channels. A comprehensive understanding of its chemical and physical properties is crucial for the accurate preparation of stock solutions and for ensuring its stability.

Property	Value	Source
Molecular Weight	340.89 g/mol	[1][2][3][4]
Formula	C ₂₁ H ₂₄ N ₂ · HCl	[4][5]
CAS Number	478341-55-8	[2][3][4][5]
Purity	≥98%	[1][5]
Appearance	Solid	[5]
Solubility in Water	Up to 20 mM	[3]
Solubility in DMSO	62.5 mg/mL (183.34 mM)	[2]
Solubility in Ethanol	Slightly soluble (0.1-1 mg/ml)	[5]

Storage and Stability

Proper storage of **CP-339818** hydrochloride in both its powdered and dissolved forms is critical to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Notes	Source
Powder	-20°C	3 years	[3]	
In Solvent (DMSO)	-80°C	6 months	Sealed storage, away from moisture	[2][6]
In Solvent (DMSO)	-20°C	1 month	Sealed storage, away from moisture	[2][6]

Experimental Protocols

This section provides detailed protocols for preparing a stock solution of **CP-339818** hydrochloride. The choice of solvent will depend on the experimental requirements. Water and DMSO are the most common solvents.

Materials

- **CP-339818** hydrochloride powder
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Anhydrous dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator

Protocol for Preparing a 10 mM Aqueous Stock Solution

This protocol is for the preparation of 1 mL of a 10 mM stock solution in water.

- Calculate the required mass:
 - Molecular Weight (MW) = 340.89 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - $\text{Mass (m)} = C * V * \text{MW}$
 - $\text{Mass (m)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 340.89 \text{ g/mol} = 0.0034089 \text{ g} = 3.41 \text{ mg}$
- Weighing the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.

- Carefully weigh out approximately 3.41 mg of **CP-339818** hydrochloride powder into the tube. Record the exact weight.
- Dissolution:
 - Add 1 mL of sterile, high-purity water to the tube containing the powder.
 - Vortex the tube thoroughly for 1-2 minutes until the compound is completely dissolved.
 - If necessary, sonication can be used to aid dissolution.[\[3\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C as per the stability data.

Protocol for Preparing a 50 mM DMSO Stock Solution

This protocol is for the preparation of 1 mL of a 50 mM stock solution in DMSO.

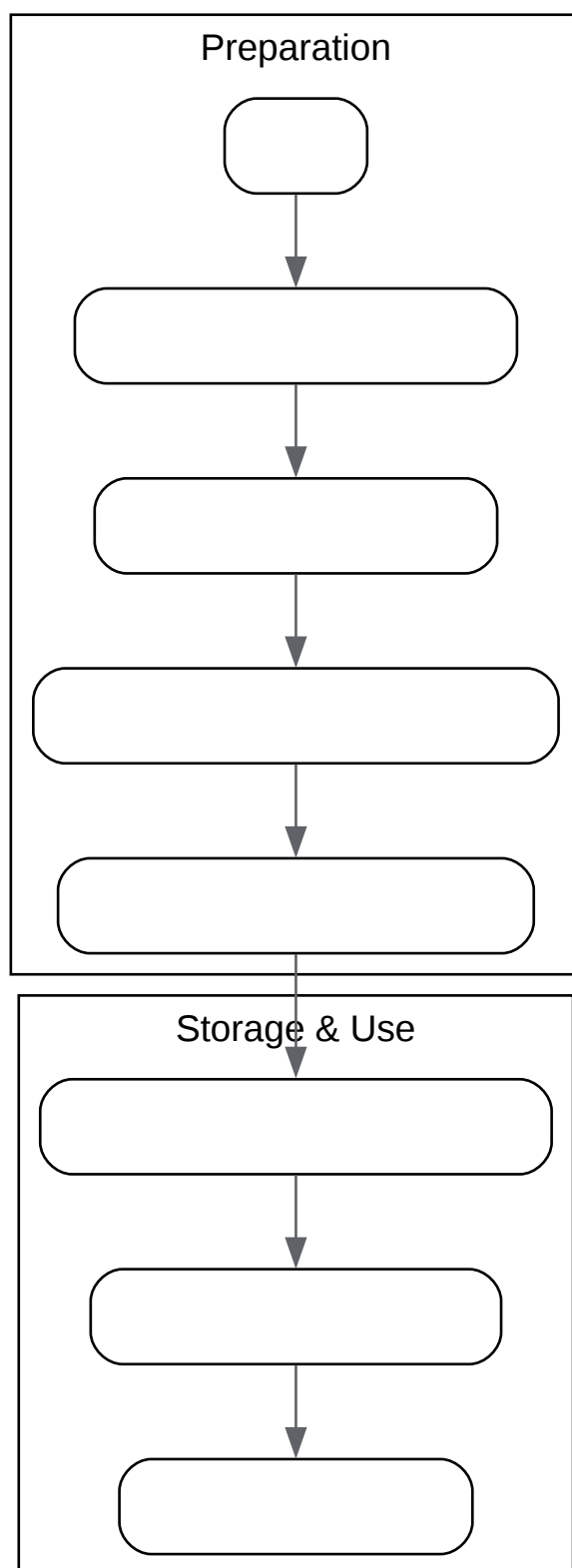
- Calculate the required mass:
 - Molecular Weight (MW) = 340.89 g/mol
 - Desired Concentration (C) = 50 mM = 0.050 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - $\text{Mass (m)} = C * V * \text{MW}$
 - $\text{Mass (m)} = 0.050 \text{ mol/L} * 0.001 \text{ L} * 340.89 \text{ g/mol} = 0.0170445 \text{ g} = 17.04 \text{ mg}$
- Weighing the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.

- Carefully weigh out approximately 17.04 mg of **CP-339818** hydrochloride powder into the tube. Record the exact weight.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the powder.
 - Vortex the tube thoroughly for 2-3 minutes until the compound is completely dissolved. Ultrasonic treatment may be necessary.[\[2\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at -20°C or -80°C in sealed, moisture-free containers.[\[2\]](#)[\[6\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for preparing a stock solution of **CP-339818** hydrochloride.

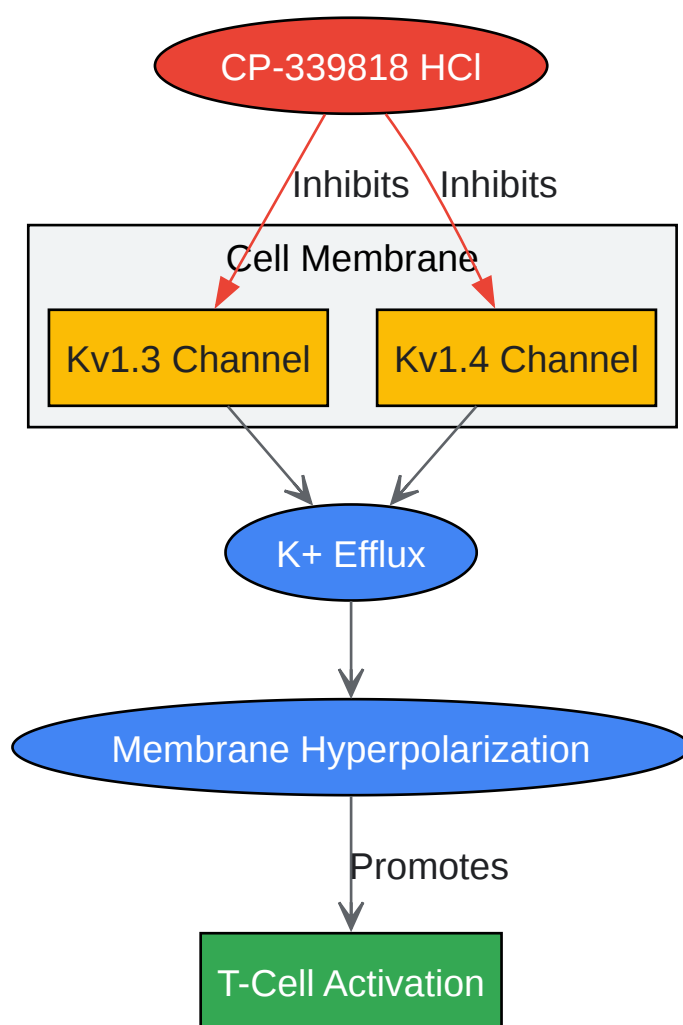


[Click to download full resolution via product page](#)

Caption: Workflow for **CP-339818** Hydrochloride Stock Solution Preparation.

Signaling Pathway Inhibition

CP-339818 hydrochloride is a known inhibitor of the voltage-gated potassium channels Kv1.3 and Kv1.4. These channels are important in various physiological processes, including the activation of T-lymphocytes.



[Click to download full resolution via product page](#)

Caption: Inhibition of Kv1.3/Kv1.4 by **CP-339818** Hydrochloride.

Biological Activity

CP-339818 hydrochloride is a potent and selective blocker of Kv1.3 and Kv1.4 channels.[4][6] It has been shown to suppress human T-cell activation, indicating that blockade of Kv1.3 is sufficient to inhibit this process.[6] The IC₅₀ values for channel inhibition are approximately 200

nM for Kv1.3 and 300 nM for Kv1.4.[6] It displays significantly weaker effects on other Kv channels such as Kv1.1, Kv1.2, Kv1.5, and Kv1.6.[5] **CP-339818** hydrochloride has also been shown to inhibit HCN channels.[2][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bio-techne.com [bio-techne.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. CP 339818 hydrochloride | TargetMol [targetmol.com]
- 4. scbt.com [scbt.com]
- 5. caymanchem.com [caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of CP-339818 Hydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669486#preparing-a-stock-solution-of-cp-339818-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com